

Thioanisole-d3: A Technical Guide for Researchers

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **Thioanisole-d3**, a deuterated analog of thioanisole. While a specific CAS (Chemical Abstracts Service) number for **Thioanisole-d3** is not readily available in public databases, with some suppliers listing it as "N/A"[1], its non-deuterated counterpart, Thioanisole, is identified by CAS number 100-68-5. This guide will cover the physicochemical properties, synthesis, and applications of **Thioanisole-d3**, with a focus on its utility in research and development.

Core Data Summary

Quantitative data for **Thioanisole-d3** is limited. However, the properties of its non-deuterated form, Thioanisole, provide a close approximation. The primary difference lies in the molecular weight due to the presence of three deuterium atoms.



Property	Value (Thioanisole)	Value (Thioanisole- d3)	Reference
CAS Number	100-68-5	Not Available	[2][3]
Molecular Formula	C7H8S	C7H5D3S	[1]
Molecular Weight	124.20 g/mol	127.22 g/mol	[1]
Appearance	Colorless liquid	Colorless liquid	[4]
Density	1.0533 g/cm ³	~1.05 g/cm³	[4]
Melting Point	-15 °C	~ -15 °C	[4]
Boiling Point	193 °C	~ 193 °C	[4]
Solubility	Soluble in organic solvents, insoluble in water	Soluble in organic solvents, insoluble in water	

Experimental Protocols Synthesis of Thioanisole-d3

A common method for the synthesis of Thioanisole involves the methylation of thiophenol. To synthesize **Thioanisole-d3**, a deuterated methylating agent is used. The following protocol is adapted from established methods for the synthesis of thioanisole.

Materials:

- Thiophenol
- Sodium hydroxide (NaOH)
- Deuterated methyl iodide (CD3I)
- Ethanol
- Water



- · Ethyl acetate
- Magnesium sulfate (MgSO₄)

Procedure:

- Dissolve sodium hydroxide (1.1 equivalents) in ethanol in a round-bottom flask.
- To this solution, add thiophenol (1.0 equivalent) and stir for 5 minutes.
- Add deuterated methyl iodide (1.1 equivalents) dropwise to the reaction mixture.
- Allow the reaction to stir at room temperature for 5 hours.
- · Quench the reaction by adding water.
- Extract the aqueous layer with ethyl acetate.
- Combine the organic layers and dry over anhydrous magnesium sulfate.
- Concentrate the solution under reduced pressure to yield the crude product.
- Purify the crude product by column chromatography on silica gel.

Application as an Internal Standard in Mass Spectrometry

Deuterated compounds like **Thioanisole-d3** are frequently used as internal standards in quantitative mass spectrometry assays due to their similar chemical and physical properties to the analyte of interest, but with a distinct mass.

Objective: To quantify the concentration of Thioanisole in a sample using **Thioanisole-d3** as an internal standard.

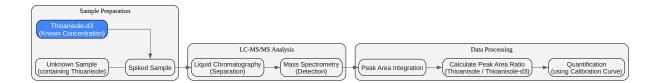
Methodology:

 Preparation of Calibration Standards: Prepare a series of calibration standards containing known concentrations of Thioanisole and a fixed concentration of Thioanisole-d3.



- Sample Preparation: To the unknown sample, add the same fixed concentration of Thioanisole-d3.
- LC-MS/MS Analysis: Analyze the calibration standards and the unknown sample using a liquid chromatography-tandem mass spectrometry (LC-MS/MS) system.
 - Chromatography: Use a suitable C18 column to separate Thioanisole and Thioanisole
 d3.
 - Mass Spectrometry: Monitor the specific mass-to-charge ratio (m/z) transitions for both
 Thioanisole and Thioanisole-d3.
- Data Analysis:
 - For each calibration standard, calculate the ratio of the peak area of Thioanisole to the peak area of **Thioanisole-d3**.
 - Construct a calibration curve by plotting the peak area ratio against the concentration of Thioanisole.
 - Calculate the peak area ratio for the unknown sample and use the calibration curve to determine the concentration of Thioanisole in the sample.

Visualizations



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Caption: Workflow for quantitative analysis of Thioanisole using **Thioanisole-d3** as an internal standard.

This guide provides a foundational understanding of **Thioanisole-d3** for its application in scientific research and drug development. While data on the deuterated form is not as extensive as for its non-deuterated counterpart, the information presented here offers a strong basis for its synthesis and use in quantitative analytical methods.

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